

Personal protective equipment for handling S,S-Dimethyl sulfoximine

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Compound of Interest

Compound Name: *S,S-Dimethyl sulfoximine*

Cat. No.: B075141

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Essential Safety and Handling Guide for S,S-Dimethyl Sulfoximine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **S,S-Dimethyl sulfoximine** (CAS No. 1520-31-6). Adherence to these guidelines is critical to ensure a safe laboratory environment and to minimize risks associated with this chemical.

Immediate Safety and Hazard Information

S,S-Dimethyl sulfoximine is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1]^[2] It is imperative to handle this compound with the appropriate personal protective equipment and within a controlled laboratory setting.

First Aid Measures

Immediate action is required in the event of exposure:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.^[1] Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.^[1]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water.[1]
- Eye Contact: Rinse the eyes with pure water for at least 15 minutes, holding the eyelids open.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting.[1]

In all cases of exposure, it is crucial to seek prompt medical attention.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **S,S-Dimethyl sulfoximine**. This includes:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[1]
- Hand Protection: Chemical-impermeable gloves are required.[3] While specific permeation data for **S,S-Dimethyl sulfoximine** is not readily available, data for the structurally similar solvent, Dimethyl Sulfoxide (DMSO), indicates that nitrile gloves may have a short breakthrough time.[4] Therefore, for prolonged contact, it is recommended to use double gloving or gloves with a higher resistance, such as butyl rubber or Viton™. Always inspect gloves for any signs of degradation before and during use.
- Skin and Body Protection: Wear fire/flammable resistant and impervious clothing.[1] A lab coat should be worn at all times.
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below exposure limits, or if irritation is experienced, a full-face respirator is recommended.[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **S,S-Dimethyl sulfoximine**.

Property	Value	Reference
Molecular Formula	C ₂ H ₇ NOS	[5][6]
Molecular Weight	93.14 g/mol	[5]
CAS Number	1520-31-6	[5][6]
Appearance	Colorless to pale yellow liquid or solid	[6]
Melting Point	59 °C	[5]
Boiling Point	105.4 °C at 760 mmHg	[7]
Occupational Exposure Limit	Data not available; Control Banding recommended	[1][8]

Operational Plan: Step-by-Step Handling Protocol

This section outlines a standard operating procedure for a laboratory-scale reaction involving **S,S-Dimethyl sulfoximine**, based on common synthetic methodologies for sulfoximines.

Experimental Protocol: N-Arylation of S,S-Dimethyl Sulfoximine

This protocol describes a typical copper-catalyzed N-arylation reaction.

Materials:

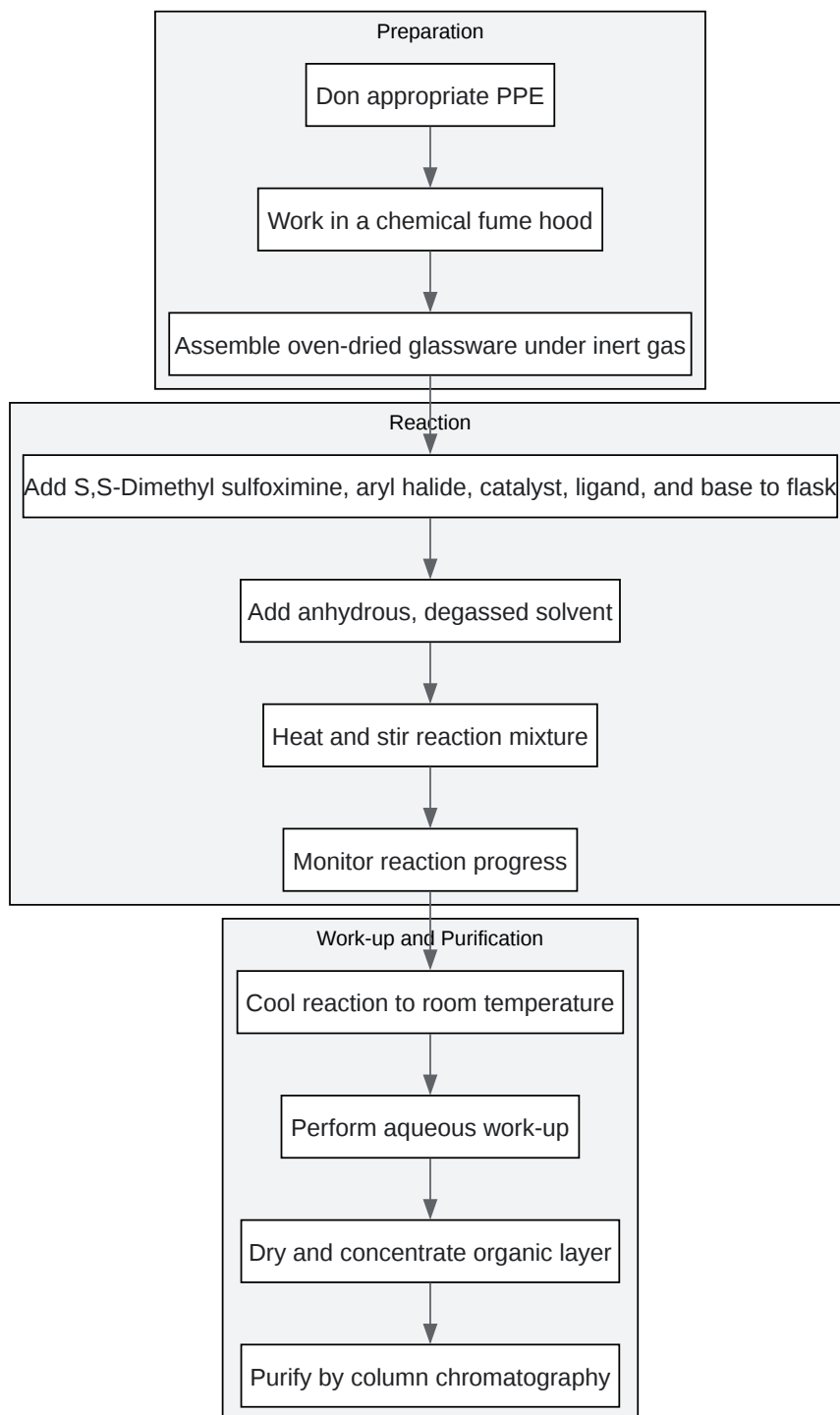
- **S,S-Dimethyl sulfoximine**
- Aryl halide (e.g., iodobenzene)
- Copper(I) iodide (CuI)
- A suitable ligand (e.g., a diamine)
- A base (e.g., potassium phosphate)

- Anhydrous, degassed solvent (e.g., toluene or dioxane)
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- Preparation: Ensure the reaction is performed in a certified chemical fume hood. All glassware should be oven-dried and cooled under an inert atmosphere.
- Reagent Addition: To a Schlenk flask under an inert atmosphere, add **S,S-Dimethyl sulfoximine**, the aryl halide, copper(I) iodide, the ligand, and the base.
- Solvent Addition: Add the anhydrous, degassed solvent to the flask via a syringe or cannula.
- Reaction: Stir the reaction mixture at the appropriate temperature (e.g., 80-110 °C) and monitor the progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute with an appropriate organic solvent and wash with water or a mild aqueous solution to remove inorganic salts.
- Purification: Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography.

Experimental Workflow: N-Arylation of S,S-Dimethyl Sulfoximine

[Click to download full resolution via product page](#)Caption: Workflow for the N-Arylation of **S,S-Dimethyl Sulfoximine**.

Disposal Plan

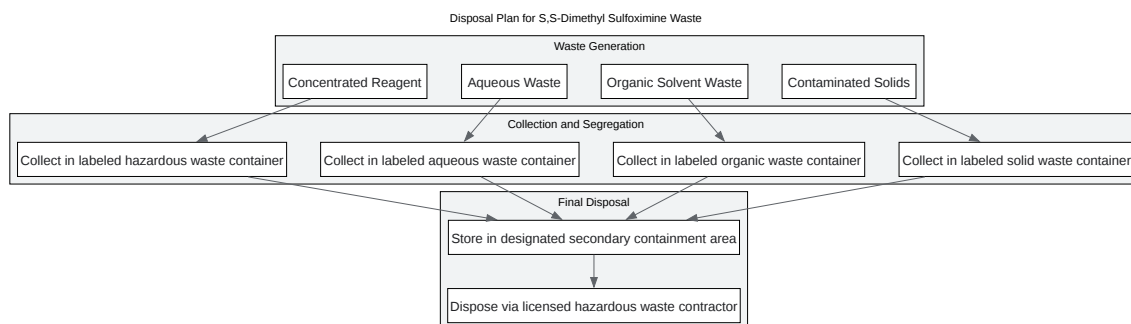
Proper disposal of **S,S-Dimethyl sulfoximine** and associated waste is crucial to prevent environmental contamination and ensure safety.

Waste Streams:

- **Concentrated S,S-Dimethyl Sulfoximine:** Unused or expired **S,S-Dimethyl sulfoximine** should be treated as hazardous chemical waste.
- **Dilute Aqueous Waste:** Aqueous solutions containing **S,S-Dimethyl sulfoximine** from the work-up process.
- **Organic Solvent Waste:** Organic solvents from the reaction and purification steps containing residual **S,S-Dimethyl sulfoximine** and byproducts.
- **Contaminated Solid Waste:** Gloves, pipette tips, chromatography media, and other solid materials contaminated with **S,S-Dimethyl sulfoximine**.

Disposal Procedures:

- **Waste Segregation:** All waste streams must be segregated and collected in separate, clearly labeled, and appropriate hazardous waste containers.
- **Container Labeling:** Label all waste containers with "Hazardous Waste," the full chemical name "**S,S-Dimethyl sulfoximine**," and any other chemical constituents with their approximate concentrations.
- **Storage:** Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- **Disposal:** All waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of **S,S-Dimethyl sulfoximine** down the drain.



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Caption: Disposal workflow for **S,S-Dimethyl Sulfoximine** waste.

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